

Hexanophenone: A Comprehensive Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Hexanophenone

Cat. No.: B1345741

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential safety and handling information for the use of **Hexanophenone** in a laboratory setting. Adherence to these protocols is crucial for ensuring the safety of all personnel and the integrity of research.

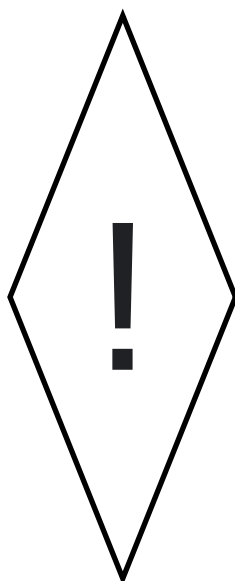
Hazard Identification and Classification

Hexanophenone is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:



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Caption: GHS Exclamation Mark Pictogram.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Hexanophenone** is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	[1][2]
Molecular Weight	176.26 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid or low melting point solid	[2][3]
Odor	Aromatic, mild	[4]
Melting Point	25-26 °C (77-78.8 °F)	[3][5]
Boiling Point	265 °C (509 °F)	[3][5]
Flash Point	>110 °C (>230 °F)	[6][7]
Density	0.958 g/mL at 25 °C	[6][8]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol and acetone.	[2][4]

Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to the following handling procedures and PPE requirements is mandatory to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: All work with **Hexanophenone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]

Personal Protective Equipment (PPE)

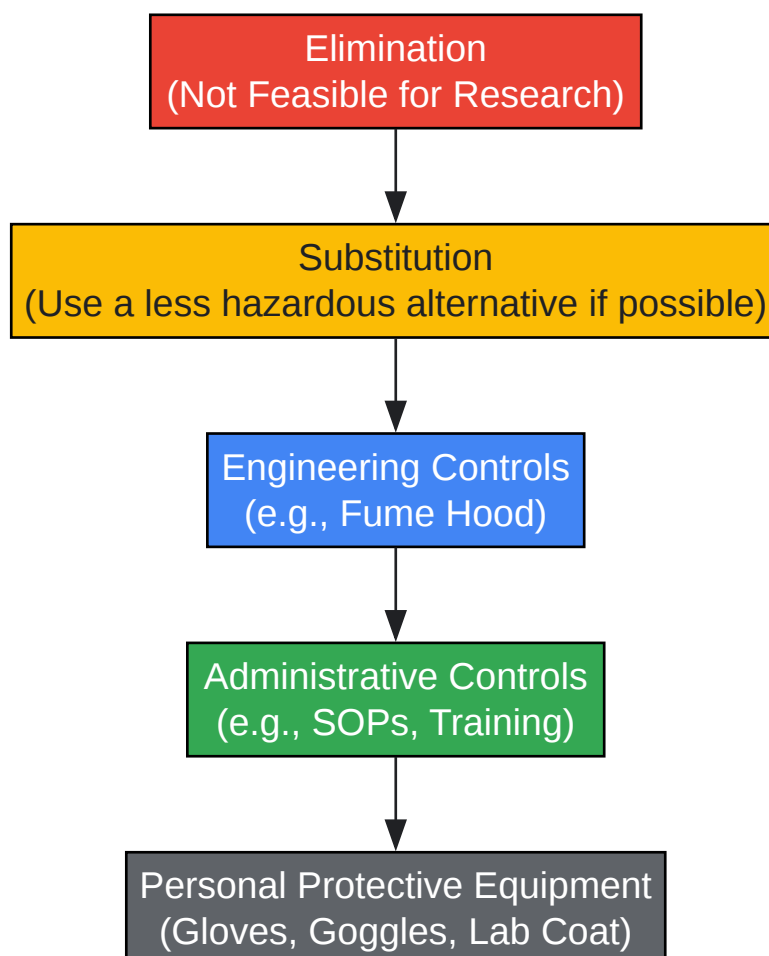
The following PPE must be worn at all times when handling **Hexanophenone**:

- Eye Protection: Chemical safety goggles or a face shield are required to prevent eye contact.
[4]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are mandatory. Gloves should be inspected for integrity before each use and disposed of properly after handling the chemical.[4]
- Skin and Body Protection: A laboratory coat or other protective clothing that covers the arms should be worn to prevent skin contact.[4]
- Respiratory Protection: In situations where adequate ventilation cannot be guaranteed or when handling large quantities, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[4][9]

The following diagram illustrates the hierarchy of controls for handling **Hexanophenone** safely.

Hierarchy of Controls for Hexanophenone



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Caption: Hierarchy of Hazard Controls.

Experimental Protocols

The following are detailed protocols for common laboratory procedures involving **Hexanophenone**. These should be adapted to specific experimental needs while maintaining the core safety principles.

Weighing and Preparing a Solution

Objective: To safely weigh a specific amount of **Hexanophenone** and prepare a solution of a desired concentration.

Materials:

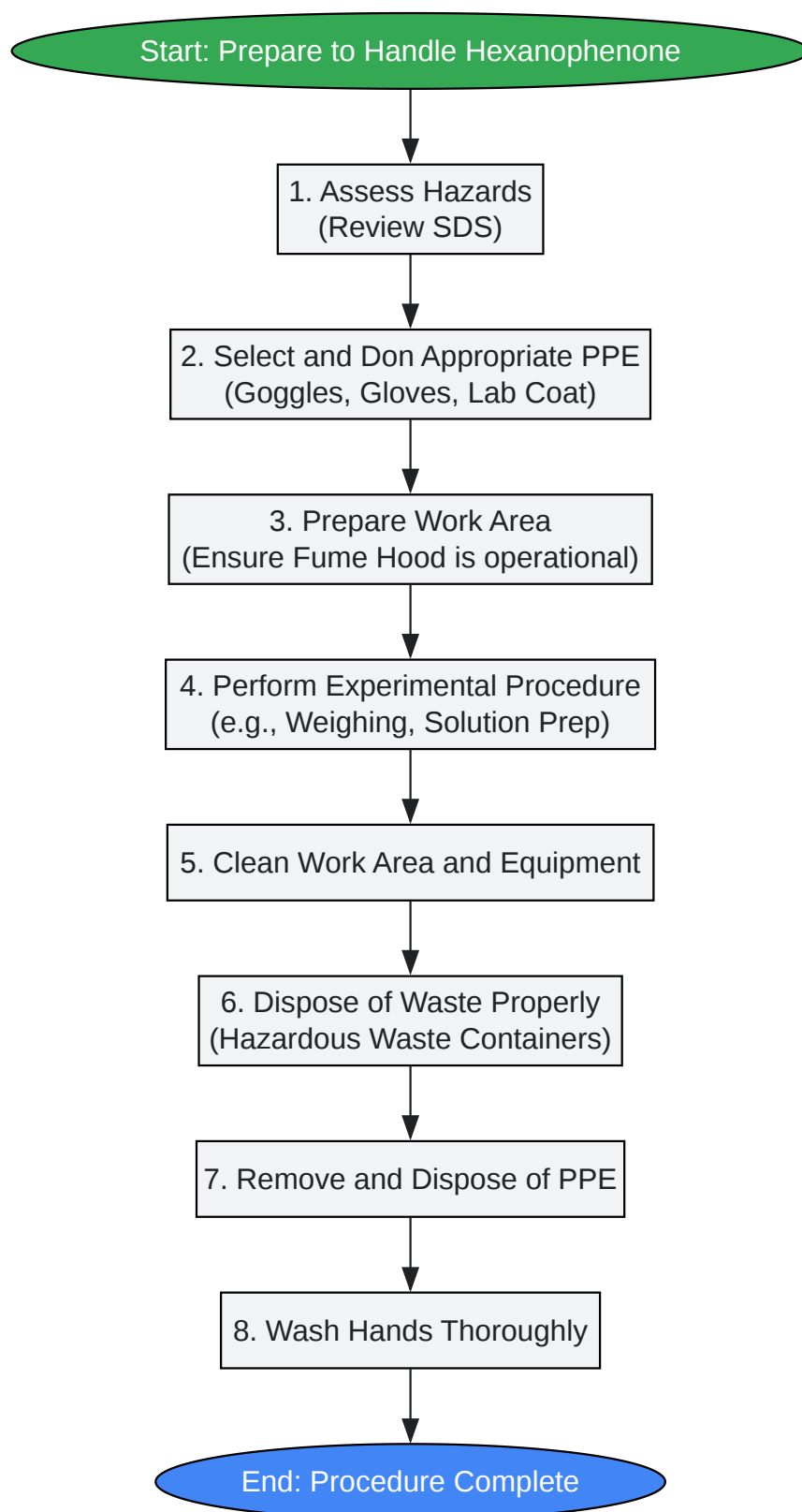
- **Hexanophenone**
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask
- Appropriate solvent
- All required PPE (safety goggles, lab coat, chemical-resistant gloves)

Procedure:

- Preparation: Ensure the analytical balance is clean and located inside a chemical fume hood or in a well-ventilated area. Don all required PPE.
- Taring the Balance: Place the weighing paper or boat on the balance pan and tare the balance to zero.

- **Dispensing Hexanophenone:** Carefully open the **Hexanophenone** container. Using a clean spatula, transfer the desired amount of the chemical onto the weighing paper/boat. Avoid generating dust or splashing the liquid.
- **Recording the Mass:** Once the desired mass is obtained, record the value.
- **Transfer to Volumetric Flask:** Carefully transfer the weighed **Hexanophenone** into the volumetric flask.
- **Dissolving the Compound:** Add a small amount of the chosen solvent to the volumetric flask and swirl gently to dissolve the **Hexanophenone**.
- **Bringing to Volume:** Once the solid is fully dissolved, add more solvent until the bottom of the meniscus reaches the calibration mark on the neck of the volumetric flask.
- **Mixing:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Labeling:** Clearly label the volumetric flask with the name of the solution, its concentration, the date of preparation, and your initials.
- **Cleanup:** Clean the spatula and any spills immediately according to the spill cleanup procedure (see Section 6). Dispose of the weighing paper and any contaminated materials in the appropriate hazardous waste container.

The following workflow diagram outlines the safe handling procedure for **Hexanophenone** in the laboratory.



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Caption: Safe Handling Workflow for **Hexanophenone**.

Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage

- Store **Hexanophenone** in a tightly closed container in a cool, dry, and well-ventilated area.
[3][4]
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]
- Store in a designated and clearly labeled area.

Disposal

- All waste containing **Hexanophenone** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[3]
- Collect waste in a clearly labeled, sealed container.
- Do not dispose of **Hexanophenone** down the drain.[3]

Emergency Procedures

In the event of an emergency, follow these procedures and report the incident to your supervisor immediately.

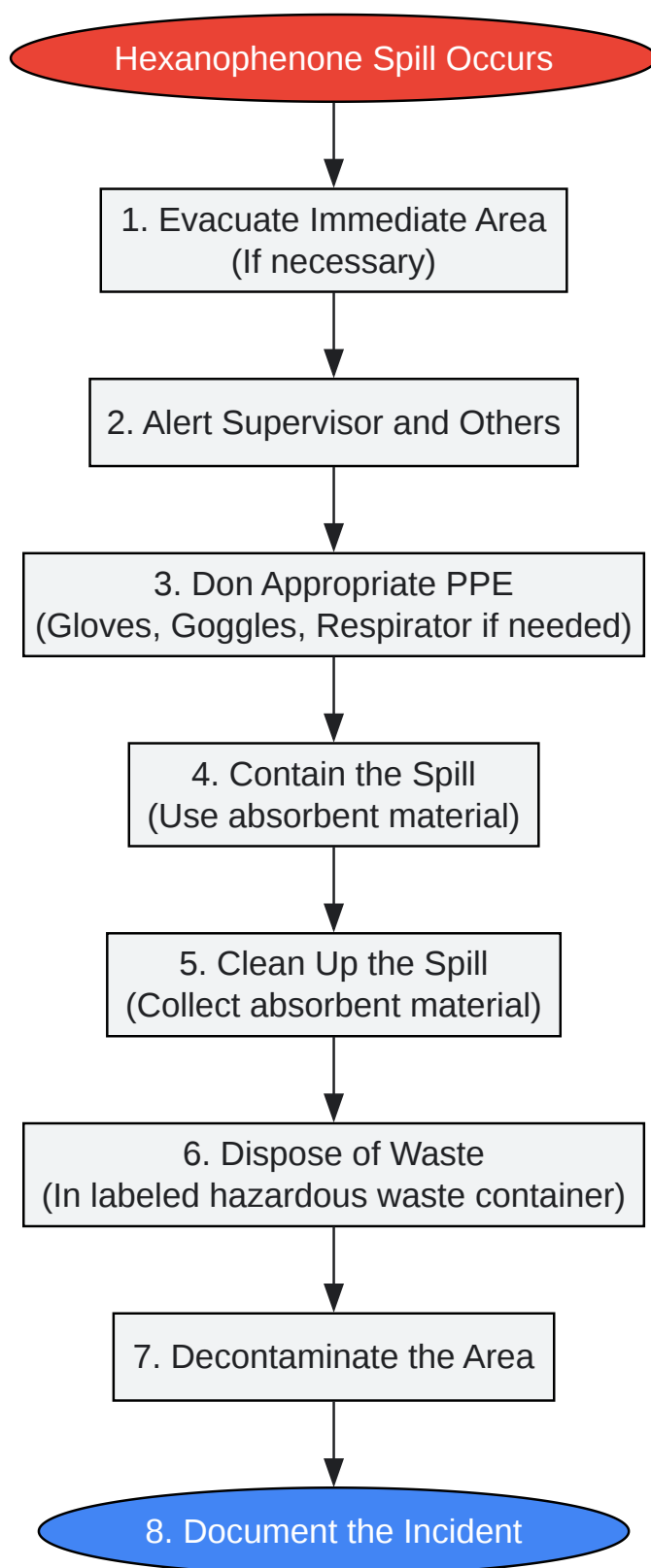
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3][5]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[3][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[3][5]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5]

Spill Response

The following diagram outlines the general procedure for responding to a **Hexanophenone** spill.



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Caption: **Hexanophenone** Spill Response Workflow.

This guide is intended to provide a comprehensive overview of the safe handling of **Hexanophenone** in a laboratory setting. It is not a substitute for proper training and adherence to all institutional and regulatory safety protocols. Always consult the Safety Data Sheet (SDS) for the most current and detailed information before working with any chemical.

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